troubleshooting low purity in H-Lys-Glu-Gly-OH purification

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Compound of Interest	
Compound Name:	*H-Lys-glu-gly-OH*
Cat. No.:	*B1336809*

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Technical Support Center: H-Lys-Glu-Gly-OH Purification

This technical support guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals encountering low purity issues during the purification of the tripeptide **H-Lys-Glu-Gly-OH**.

Troubleshooting Guide

Low purity of the target peptide **H-Lys-Glu-Gly-OH** after synthesis and initial purification attempts can be attributed to several factors, from side reactions during synthesis to suboptimal purification protocols. This guide provides a systematic approach to identifying and resolving these issues.

Question: My final product purity is below 95% after RP-HPLC. What are the common causes and how can I improve it?

Answer:

Low purity in the final product can stem from various sources. The primary suspects are impurities generated during solid-phase peptide synthesis (SPPS) and an unoptimized purification strategy.

Common Impurities from Solid-Phase Peptide Synthesis (SPPS):

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After cleavage from the resin, the crude peptide mixture contains the desired **H-Lys-Glu-Gly-OH** along with various impurities.[1] These can include:

- Deletion Peptides: Sequences missing one or more amino acids due to incomplete coupling reactions.
- Truncated Peptides: Shorter peptide chains resulting from incomplete synthesis.
- Incompletely Deprotected Peptides: Peptides still carrying protecting groups on the side chains of Lysine or Glutamic acid.
- Side-Reaction Products: Unwanted modifications to the peptide sequence. For **H-Lys-Glu-Gly-OH**, two common side reactions are:
  - Diketopiperazine formation: The C-terminal glycine can be susceptible to this, especially when anchored to the resin, leading to cleavage of the dipeptide from the resin.
  - Aspartimide formation: The glutamic acid residue can undergo cyclization, particularly in the presence of base, leading to the formation of aspartimide-related impurities.
- Reagent Adducts: Modifications of the peptide by reagents used during synthesis and cleavage, such as scavengers.

Troubleshooting Workflow for Low Purity:

The following diagram outlines a logical workflow for troubleshooting low purity issues.

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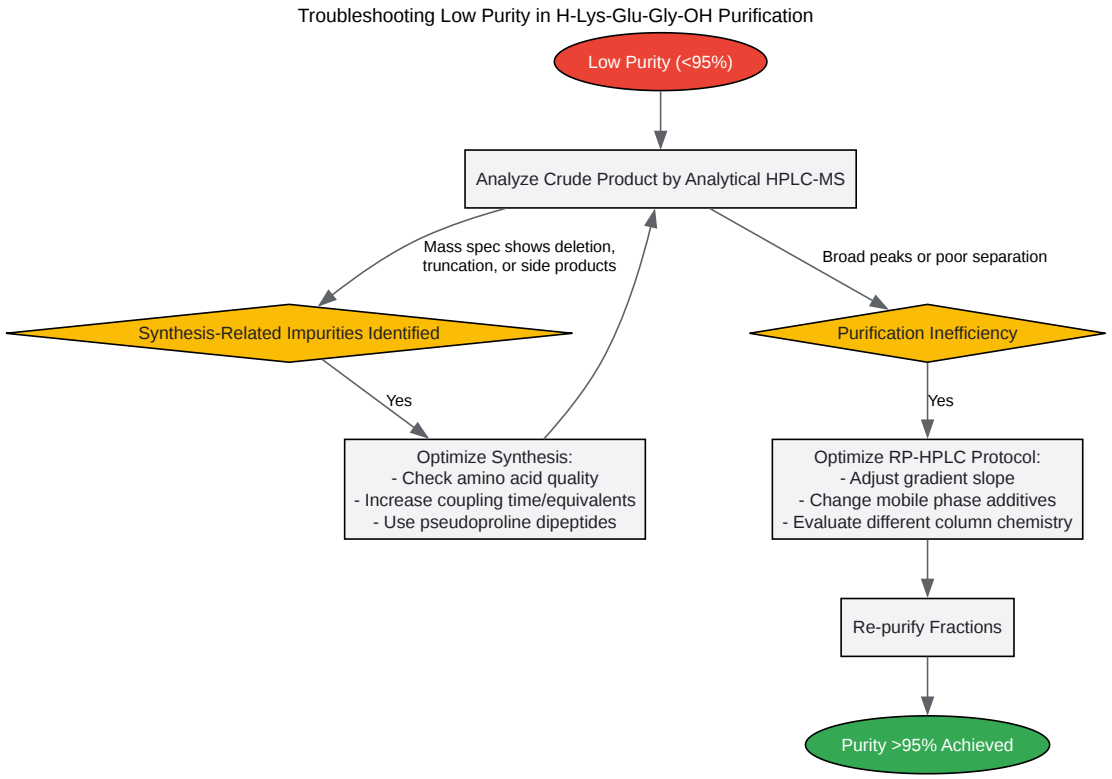

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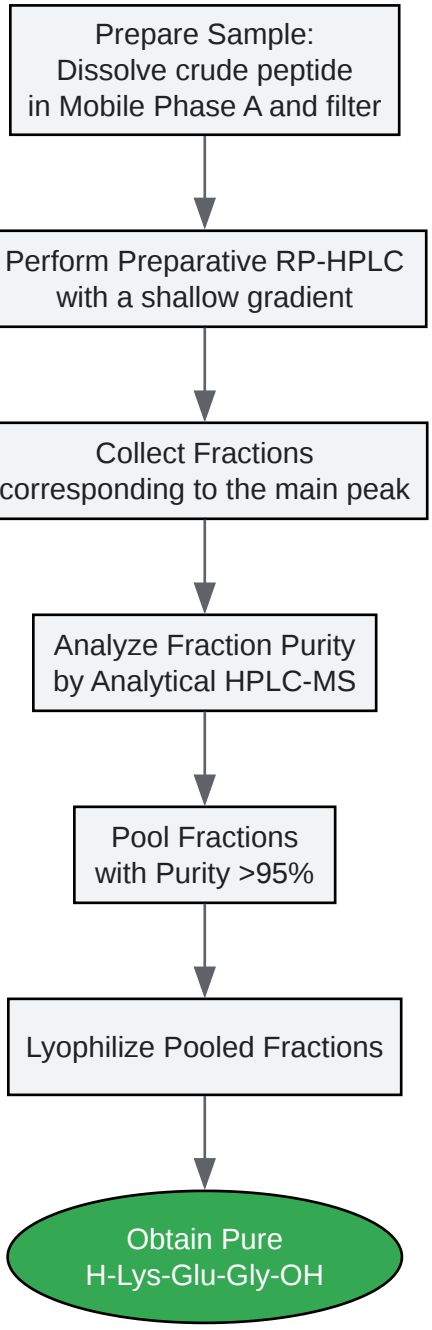
RP-HPLC Purification Workflow for H-Lys-Glu-Gly-OH



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References

- 1. bachem.com [bachem.com]
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